

Technical Handling Guide: 2,3-Dimethyl-6-nitrophenol (CAS 6665-95-8)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2,3-Dimethyl-6-nitrophenol

CAS No.: 6665-95-8

Cat. No.: B3055742

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Part 1: Executive Technical Summary

2,3-Dimethyl-6-nitrophenol (Synonyms: 6-Nitro-2,3-xyleneol) is a specialized aromatic intermediate used primarily in the synthesis of agrochemicals (fungicides, insecticides) and nitrogen-heterocycle pharmaceuticals (e.g., indazoles).[1]

Unlike common solvents or reagents, this compound presents a dual-hazard profile: it carries the acute toxicity risks inherent to nitrophenols (uncoupling of oxidative phosphorylation) and the corrosive/irritant potential of substituted phenols. This guide synthesizes industrial hygiene principles with specific chemical data to establish a zero-exposure handling protocol.

Physicochemical Profile

Note: Specific experimental values for this isomer are rare; data below incorporates read-across from structural analogs (e.g., 2,4-dimethyl-6-nitrophenol).

Property	Description / Value	Relevance to Safety
CAS Number	6665-95-8	Unique Identifier for inventory/labeling.[1]
Physical State	Yellow Crystalline Solid	Dust generation is the primary exposure vector.
Melting Point	Est. 70–100 °C	Solid at room temp; may sublime slightly under high vacuum.
Solubility	Low (Water); High (Organic Solvents)	Lipophilicity increases skin absorption rates.
Acidity (pKa)	~7.0–7.5 (Est.)	Weakly acidic; forms shock-sensitive salts with strong bases.
Appearance	Yellow powder/crystals	Yellow staining on skin indicates barrier failure (exposure).

Part 2: Hazard Identification & Toxicology (The "Why")

To handle this compound safely, one must understand the mechanism of its toxicity, not just the hazard codes.

Mechanism of Toxicity: Mitochondrial Uncoupling

Nitrophenols are classic uncouplers of oxidative phosphorylation.

- **The Pathway:** The compound is lipophilic enough to cross the mitochondrial membrane. It acts as a protonophore, carrying protons across the inner mitochondrial membrane, bypassing ATP synthase.
- **The Result:** Energy is released as heat rather than stored as ATP.

- Symptoms: Hyperthermia (overheating), metabolic acidosis, rapid fatigue, and in severe cases, rigor mortis-like muscle stiffening shortly after death.

Chemical Burns & Absorption[2]

- Corrosivity: The nitro group withdraws electron density, making the phenolic proton more acidic. Direct contact can cause severe irritation or chemical burns (coagulative necrosis).
- Skin Absorption: Due to the methyl groups (lipophilicity), this compound penetrates intact skin rapidly. Systemic toxicity can occur without inhalation.

Explosion Hazards

- Dry Salts: Reacting nitrophenols with strong bases (NaOH, KOH) forms nitrophenolate salts. When dry, these salts are often shock-sensitive explosives. NEVER store basic solutions of this compound dry.

Part 3: Engineering Controls & PPE (The "How")

This protocol treats **2,3-Dimethyl-6-nitrophenol** as a High Potency Active Pharmaceutical Ingredient (HPAPI) Band 3/4 equivalent.

Hierarchy of Controls

- Primary Containment (Engineering):
 - Solid Handling: Weighing must be performed inside a Chemical Fume Hood or a Powder Containment Balance Enclosure.
 - Air Velocity: Maintain face velocity at 0.5 m/s (100 fpm).
 - Static Control: Use an ionizing bar during weighing to prevent static-induced powder flight.
- Personal Protective Equipment (PPE) - The "Barrier Strategy":

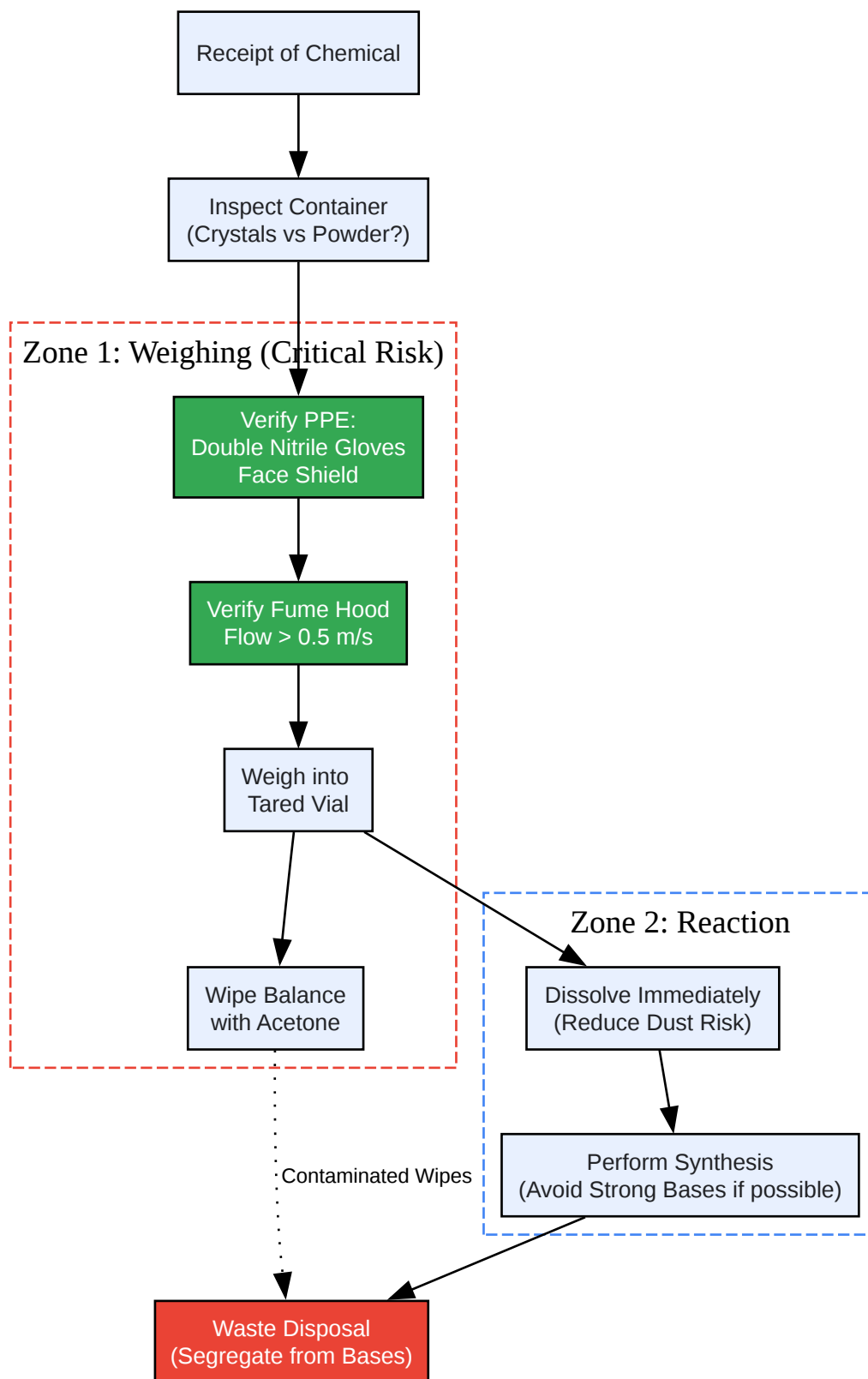
Zone	PPE Requirement	Rationale
Hand Protection	Double Gloving: Inner: Nitrile (4 mil) Outer: Nitrile or Neoprene (5-8 mil)	Nitrophenols can permeate thin latex rapidly. Double gloving allows outer glove removal upon contamination without exposing skin.
Eye/Face	Chemical Goggles + Face Shield	Safety glasses are insufficient against dusts that are both toxic and corrosive.
Respiratory	N95/P100 Mask (if outside hood)	Only required if engineering controls fail or during spill cleanup.
Body	Tyvek® Lab Coat or Apron	Prevents dust accumulation on street clothes; yellow stains are difficult to remove.

Part 4: Operational Handling Workflow

This self-validating workflow ensures that safety is integrated into the experimental process.

Diagram: Safe Handling Lifecycle

The following diagram illustrates the critical decision points and safety barriers.



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Caption: Operational workflow emphasizing the containment of dust at the weighing stage and the segregation of waste streams.

Detailed Protocol

Step 1: Weighing & Transfer

- Preparation: Place a disposable absorbent mat (benchkote) in the fume hood.
- Anti-Static: If the solid is fluffy/static, use an anti-static gun or ionizer before spatulating.
- Transfer: Weigh directly into the reaction vessel or a pre-tared vial. Do not use weighing boats (static risk causes powder to jump). Use a glass funnel to ensure all solids enter the vessel.
- Decontamination: Immediately wipe the spatula and balance area with an acetone-dampened Kimwipe. Discard the wipe into a solid hazardous waste bin (sealed).

Step 2: Solubilization

- Rule: "Wet it down."
- As soon as the solid is in the reaction vessel, add the solvent (e.g., DCM, Acetone).
- Why? A solution is safer than a solid. It eliminates the inhalation risk, though skin absorption risk remains.

Step 3: Reaction Monitoring^[2]

- Caution: If using TLC, remember that nitrophenols are strong chromophores (yellow). They will be visible without UV, but UV is still required for purity checks.
- Quenching: If the reaction involves bases, quench with mild acid (dilute HCl) to ensure the nitrophenol is protonated (less explosive risk than the salt form) before workup.

Step 4: Waste Disposal^[3]

- Segregation: DO NOT mix nitrophenol waste with strong basic waste (e.g., NaOH washes) in the same drum if there is a risk of drying out.

- Labeling: Label clearly as "Toxic" and "Nitrophenol Derivative."

Part 5: Emergency Response

Scenario A: Skin Contact (Yellow Stain)[4][5][6]

- Immediate Action: Do not wait for pain. If you see yellow, you are exposed.
- Washing: Wash with soap and water for 15 minutes.
 - Note: Do not use alcohol/acetone to wash skin; this increases vasodilation and absorption.
- Treatment: Seek medical attention.[3][4][5][6][7] Monitor for signs of systemic toxicity (sweating, rapid heart rate).

Scenario B: Spill (Powder)

- Evacuate: Clear the immediate area.
- PPE Up: Wear N95/P100 respirator, double gloves, and Tyvek suit.
- Contain: Cover spill with wet paper towels (dampened with water) to prevent dust.
- Clean: Scoop up the wet material. Wipe area with dilute NaOH (turns deep yellow/orange) to visualize residues, then clean with water until no color remains.

References

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